

An In-depth Technical Guide to *sec*-Butylcyclohexane: Discovery and History

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Compound of Interest

Compound Name: *sec*-Butylcyclohexane

Cat. No.: B1581254

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Abstract

This technical guide provides a comprehensive overview of ***sec*-butylcyclohexane**, a substituted cycloalkane of interest to researchers, scientists, and professionals in drug development. The document delves into the historical context of its discovery, rooted in the foundational principles of conformational analysis. Detailed experimental protocols for its synthesis, extensive quantitative data on its physicochemical properties, and visualizations of its conformational equilibrium and synthetic pathways are presented.

Discovery and History

The discovery of ***sec*-butylcyclohexane** is intrinsically linked to the broader historical development of conformational analysis in organic chemistry. While a singular "discovery" event with a specific date and individual is not prominently documented in easily accessible historical records, its synthesis and study are a direct result of the pioneering work on the stereochemistry of cyclohexane derivatives.

The intellectual groundwork was laid in the late 19th and early 20th centuries. In 1890, Hermann Sachse first proposed that the cyclohexane ring is not planar, suggesting the existence of flexible, strain-free "chair" and "boat" conformations. However, his theories were largely overlooked for decades. It wasn't until 1918 that Ernst Mohr used X-ray crystallography of diamond to validate Sachse's chair conformation, breathing new life into the concept of three-dimensional molecular structures for cyclic systems.

The mid-20th century saw a flourishing of research in this area. Derek Barton, in his seminal 1950 paper, applied the principles of conformational analysis to explain the reactivity of steroids, for which he shared the Nobel Prize in Chemistry in 1969. This work solidified the understanding that substituents on a cyclohexane ring have distinct properties based on their axial or equatorial orientation.

The synthesis of various alkyl-substituted cyclohexanes, including **sec-butylcyclohexane**, became a way to experimentally probe and quantify these conformational effects. Early preparations of such compounds were often achieved through the catalytic hydrogenation of the corresponding substituted benzene. In the case of **sec-butylcyclohexane**, this would involve the hydrogenation of sec-butylbenzene. These studies were crucial for developing the concept of "A-values," which quantify the steric strain of a substituent in the axial position.

Physicochemical and Conformational Data

The physical and conformational properties of **sec-butylcyclohexane** have been well-characterized. A summary of key quantitative data is presented below.

Table 1: Physicochemical Properties of sec-Butylcyclohexane

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₂₀	--INVALID-LINK--
Molecular Weight	140.27 g/mol	--INVALID-LINK--
CAS Number	7058-01-7	--INVALID-LINK--
Boiling Point	171-172 °C	--INVALID-LINK--
Density	0.78 g/cm ³	--INVALID-LINK--
Refractive Index	1.4467	--INVALID-LINK--

Table 2: Conformational Data for the sec-Butyl Group

Parameter	Value	Source(s)
A-Value (kcal/mol)	2.15	--INVALID-LINK--
Favored Conformer	Equatorial	--INVALID-LINK--

Experimental Protocols

A historically significant and reliable method for the synthesis of **sec-butylcyclohexane** is the catalytic hydrogenation of sec-butylbenzene. The following protocol is a representative example based on established procedures for such transformations.

Synthesis of sec-Butylcyclohexane via Hydrogenation of sec-Butylbenzene

Objective: To prepare **sec-butylcyclohexane** by the catalytic hydrogenation of sec-butylbenzene.

Materials:

- sec-Butylbenzene
- Raney Nickel (catalyst)
- Ethanol (solvent)
- High-pressure hydrogenation apparatus (e.g., Parr hydrogenator)
- Hydrogen gas
- Anhydrous sodium sulfate
- Standard laboratory glassware for filtration and distillation

Procedure:

- Catalyst Preparation: In a fume hood, carefully wash the Raney Nickel catalyst (typically supplied as a slurry in water) with ethanol to remove any residual water.

- **Reaction Setup:** In the reaction vessel of the high-pressure hydrogenation apparatus, combine sec-butylbenzene and ethanol. Add the prepared Raney Nickel catalyst to the mixture.
- **Hydrogenation:** Seal the reaction vessel and purge it with hydrogen gas to remove any air. Pressurize the vessel with hydrogen gas to the desired pressure (e.g., 500-1000 psi). Heat the reaction mixture to the target temperature (e.g., 100-150 °C) with vigorous stirring.
- **Reaction Monitoring:** Monitor the reaction progress by observing the pressure drop in the hydrogen reservoir. The reaction is complete when the hydrogen uptake ceases.
- **Workup:** Cool the reaction vessel to room temperature and carefully vent the excess hydrogen gas. Filter the reaction mixture to remove the Raney Nickel catalyst.
- **Purification:** Transfer the filtrate to a separatory funnel and wash with water to remove the ethanol. Dry the organic layer over anhydrous sodium sulfate. Purify the crude **sec-butylcyclohexane** by fractional distillation, collecting the fraction at the appropriate boiling point (171-172 °C).
- **Characterization:** Confirm the identity and purity of the product using techniques such as gas chromatography-mass spectrometry (GC-MS), nuclear magnetic resonance (NMR) spectroscopy, and infrared (IR) spectroscopy.

Visualizations

Conformational Equilibrium of sec-Butylcyclohexane

The sec-butyl group on a cyclohexane ring can exist in either an axial or an equatorial position. Due to steric hindrance, the equatorial conformation is significantly more stable. This equilibrium is depicted in the following diagram.

Note: The DOT script above is a template. You would need to replace

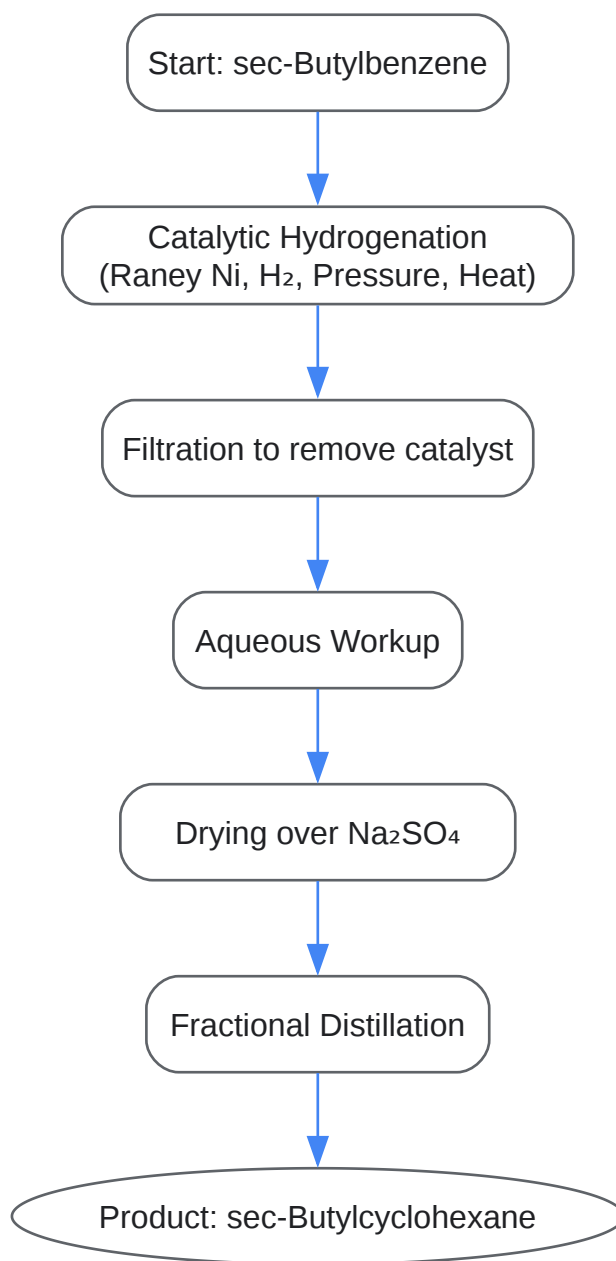
"https://i.imgur.com/your_axial_image.png" and

"https://i.imgur.com/your_equatorial_image.png" with actual URLs to images of the axial and equatorial conformers of **sec-butylcyclohexane** if you were to render this diagram.

Conformational equilibrium of **sec-butylcyclohexane**.

Synthetic Workflow: Hydrogenation of sec-Butylbenzene

The following diagram illustrates the key steps in the synthesis of **sec-butylcyclohexane** from sec-butylbenzene.



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